

In-Depth Technical Guide to 4-Oxododecanedioic Acid

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Compound of Interest

Compound Name: 4-Oxododecanedioic acid

Cat. No.: B157072

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Oxododecanedioic acid is a dicarboxylic acid containing a ketone functional group. Its structure, featuring a twelve-carbon backbone with carboxylic acid groups at both ends (C1 and C12) and a ketone at the C4 position, imparts unique chemical properties that make it a molecule of interest in various scientific fields.^[1] This guide provides a comprehensive overview of the molecular characteristics, synthesis, and known biological roles of **4-Oxododecanedioic acid**, presenting the information in a structured and technically detailed manner for a scientific audience.

Physicochemical and Spectrometric Data

A summary of the key quantitative data for **4-Oxododecanedioic acid** is presented in the table below. This information is crucial for its identification, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O ₅	[2][3]
Molecular Weight	244.28 g/mol	[3]
CAS Number	30828-09-2	[3]
Appearance	Colorless crystal or white powder	
Melting Point	106-109 °C	
IUPAC Name	4-oxododecanedioic acid	
Precursor m/z ([M+H] ⁺)	245.138	
Top 5 MS2 Peaks ([M+H] ⁺)	111.043198, 181.120422, 191.108871, 83.048210, 91.053406	

Experimental Protocols: Synthesis of 4-Oxododecanedioic Acid

While detailed, step-by-step experimental protocols for the synthesis of **4-Oxododecanedioic acid** are not extensively documented in readily available literature, general synthetic routes have been described. These methods provide a foundation for its laboratory preparation.

General Synthetic Routes:

- Oxidation of Hydroxylated Precursors:** A common method for the preparation of **4-Oxododecanedioic acid** involves the oxidation of 1,12-dihydroxydodecanoic acid or 12-hydroxydodecanoic acid. The specific preparation includes oxidizing these starting materials using a sodium hydroxide solution to yield the target molecule.
- Synthesis from Renewable Sources:** **4-Oxododecanedioic acid** can also be synthesized from renewable sources through catalytic oxidation processes. This approach positions it as an intermediate in various organic synthesis pathways.

- **Oxidation of Cyclic Ketones:** The oxidation of cyclododecanone in the presence of a manganese(II) salt catalyst and acetic acid as a solvent, with air as the oxidizing agent, can yield 1,12-dodecanedioic acid with high selectivity. While this produces the parent dicarboxylic acid, modifications of this approach could potentially be adapted for the synthesis of the 4-oxo derivative.

Note: For any experimental work, it is crucial to consult safety data sheets, as **4-Oxododecanedioic acid** is an irritant that may cause irritation to the eyes, skin, and respiratory system. Appropriate personal protective equipment should be worn.

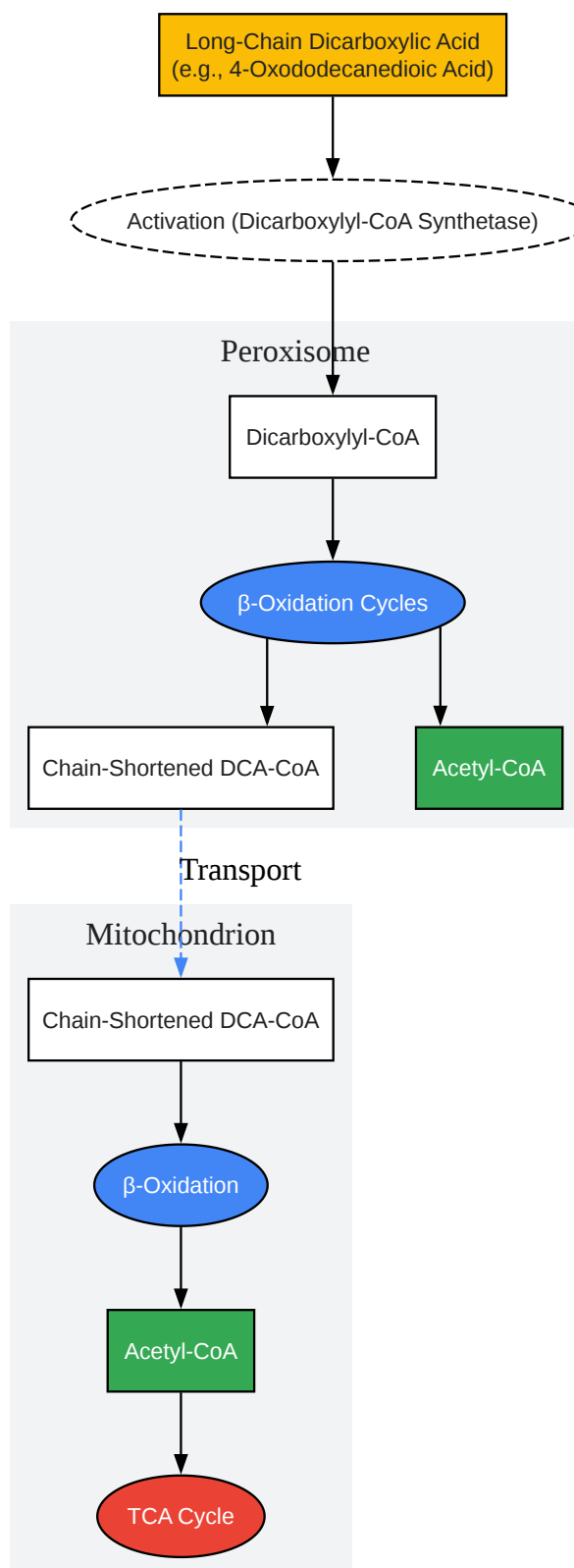
Biological Significance and Signaling Pathways

4-Oxododecanedioic acid is a fatty acid derivative that has been identified in the fungus *Fusarium fujikuroi*. Its biological roles are primarily associated with plant defense mechanisms and fatty acid metabolism.

Role in Plant Defense: Jasmonate Signaling Pathway

Jasmonic acid (JA) and its derivatives, collectively known as jasmonates, are lipid-based signaling molecules crucial for regulating plant responses to biotic and abiotic stresses. The biosynthesis of jasmonates, known as the octadecanoid pathway, starts from α -linolenic acid. While the exact position of **4-Oxododecanedioic acid** in this pathway is not fully elucidated, its structural similarity to intermediates in this pathway suggests a potential role. Below is a generalized diagram of the jasmonate biosynthesis pathway, indicating a plausible point of involvement for oxo-dicarboxylic acids.





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